"Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate" potential biological activity

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Compound of Interest

Compound Name:	*Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate*
CAS No.:	*27883-60-9*
Cat. No.:	*B1592862*

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An In-Depth Technical Guide on the Potential Biological Activity of **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate is a substituted nitroaromatic compound belonging to the benzoate ester family. While primarily documented as a key intermediate in the synthesis of pharmaceuticals, its intrinsic chemical structure, featuring a nitro group and a substituted catechol-like moiety, suggests a potential for significant biological activity.[1][2][3] This guide synthesizes current knowledge on related chemical classes to build a predictive framework for its pharmacological profile. We will explore the theoretical underpinnings of its potential cytotoxicity, rooted in the bioreductive activation common to nitroaromatics, and its capacity to induce apoptosis.[4][5] Furthermore, we will discuss plausible antimicrobial and redox-modulating activities. This document provides detailed experimental protocols for the

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systematic evaluation of these potential activities and visualizes the proposed mechanisms and workflows to guide future research and development.

Introduction and Chemical Profile

Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate (CAS No: 215659-03-3, 27883-60-9; Molecular Formula: $C_9H_9NO_6$) is an organic compound that has established its utility as a synthetic intermediate in the pharmaceutical industry, notably in the synthesis of kinase inhibitors like Gefitinib.[2][3] However, its value may extend beyond its role as a building block. The molecule incorporates three key functional groups that are harbingers of bioactivity: a nitroaromatic system, a phenolic hydroxyl group, and a methoxy group on a benzoate scaffold.

- Nitroaromatic Moiety: The presence of the nitro ($-NO_2$) group is critical. Nitroaromatic compounds are a well-studied class known for their diverse biological effects, which are often linked to their redox properties.[4][6] The electron-withdrawing nature of the nitro group makes these compounds susceptible to enzymatic reduction within biological systems, a process that can lead to significant cellular toxicity.[4][7]

- Substituted Catechol Structure: The arrangement of the hydroxyl and methoxy groups on the benzene ring is reminiscent of a catechol (1,2-dihydroxybenzene) structure. Catechols are versatile pharmacophores known for a range of activities, including antioxidant and chelating properties, but also for potential pro-oxidant toxicity.[8] The nitration of catecholamines, for instance, has been shown to alter their biological functions.[9]

This unique combination of functionalities warrants a dedicated investigation into the compound's intrinsic pharmacological potential.

Postulated Biological Activities and Mechanisms of Action

Based on its structural features and the known activities of related compounds, we can postulate several key biological activities for **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate**.

Cytotoxicity via Bioreductive Activation and Oxidative Stress

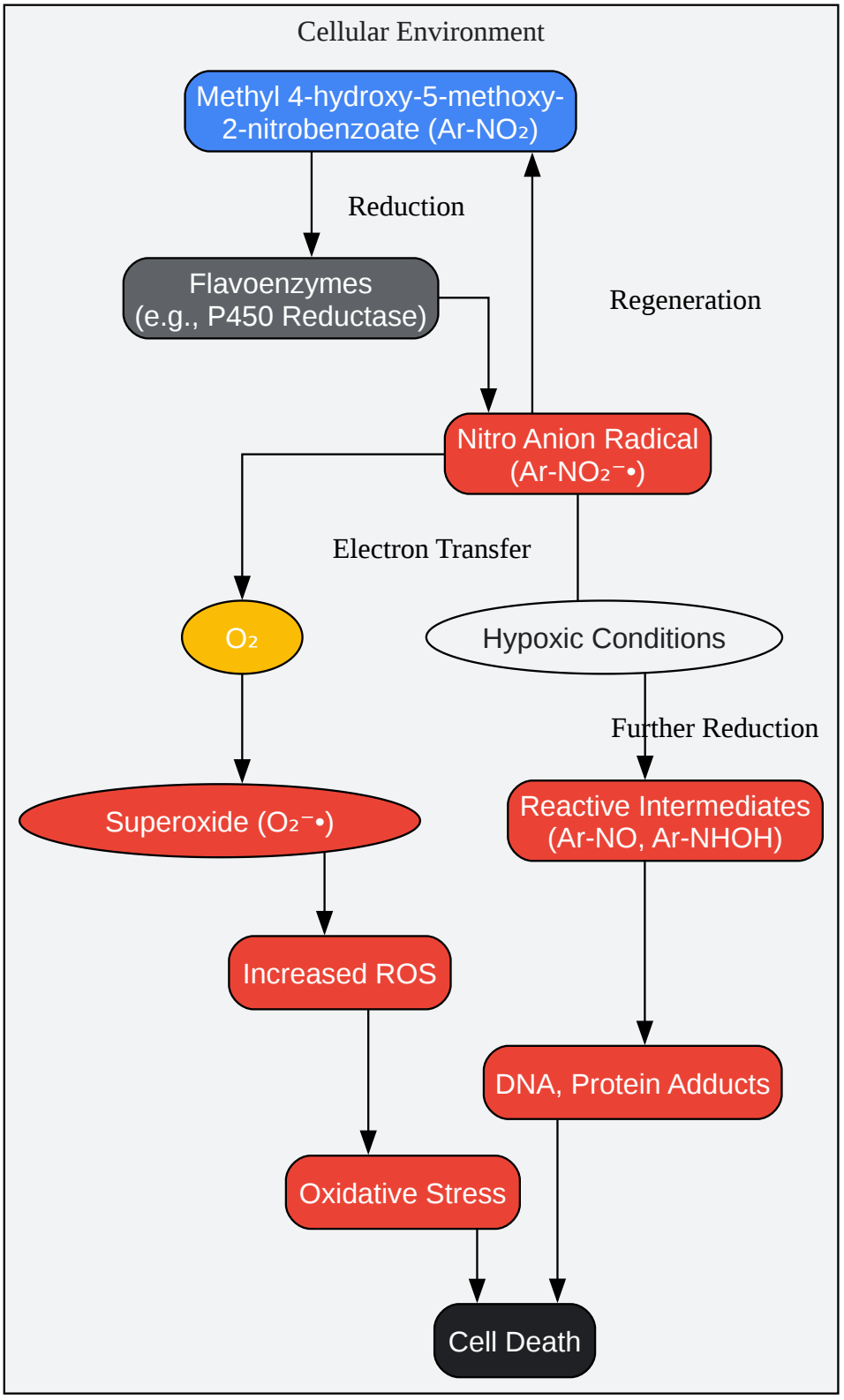
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The primary hypothesis for the biological activity of many nitroaromatic compounds is their ability to undergo bioreductive activation.[4] This process is particularly relevant in hypoxic environments, such as those found in solid tumors.

Proposed Mechanism:

- Single-Electron Reduction: Intracellular flavoenzymes, such as NADPH:cytochrome P450 reductase, can reduce the nitro group to a nitro anion radical.[4]
- Redox Cycling: In the presence of oxygen, this radical can transfer its electron to O_2, regenerating the parent nitro compound and producing a superoxide anion (O_2^-). This futile cycle generates significant reactive oxygen species (ROS).
- Multi-Electron Reduction: Under hypoxic conditions, further reduction can occur, leading to the formation of nitroso and hydroxylamine derivatives. These intermediates are highly reactive and can form adducts with cellular macromolecules like DNA and proteins, leading to cytotoxicity.[7]
- Oxidative Stress: The massive production of ROS overwhelms the cell's antioxidant defenses, leading to oxidative stress, lipid peroxidation, protein damage, and ultimately, cell death.[6]

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Caption: Proposed mechanism of bioreductive activation.

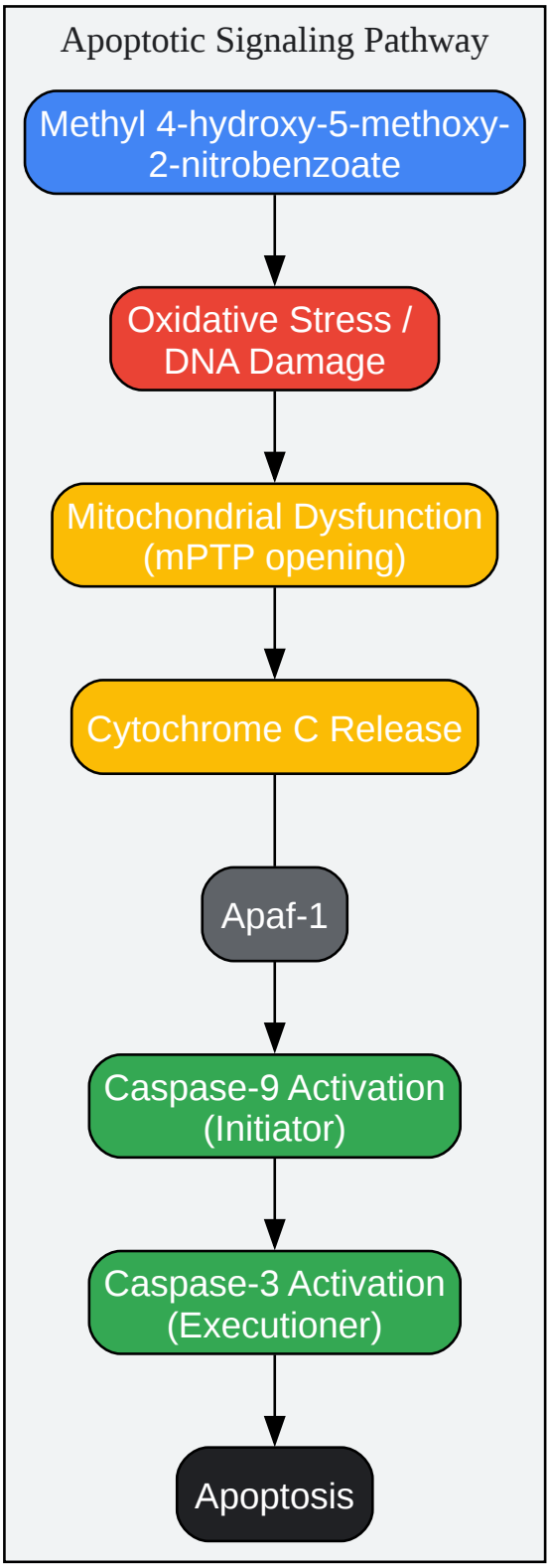
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Induction of Apoptosis in Cancer Cells

There is direct, albeit limited, evidence suggesting that Methyl 5-hydroxy-4-methoxy-2-nitrobenzoate (a positional isomer) can induce apoptosis in cancer cells.[5] A structurally related compound, Methyl 5-Benzyloxy-4-methoxy-2-nitrobenzoate, has also been investigated for its ability to activate apoptotic pathways.[10] It is highly probable that the target compound shares this capability.

Proposed Mechanism: The intense intracellular stress caused by ROS and macromolecular damage can trigger programmed cell death (apoptosis) through intrinsic or extrinsic pathways. For instance, oxidative stress can lead to the opening of the mitochondrial permeability transition pore (mPTP), release of cytochrome c, and subsequent activation of the caspase cascade.

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Caption: Hypothetical intrinsic apoptotic pathway.

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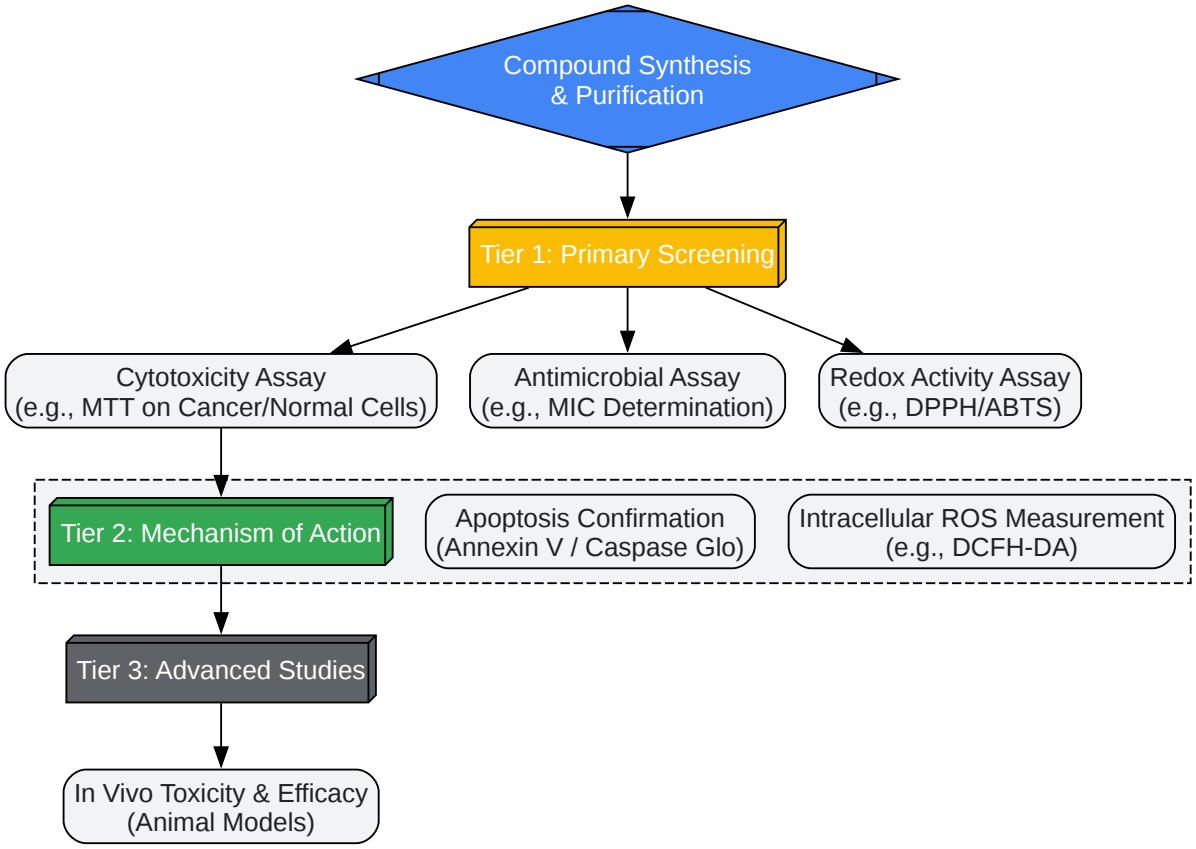
Potential Antimicrobial Activity

Nitroaromatic and phenolic compounds are well-known for their antimicrobial properties. The mechanism often mirrors that of cytotoxicity in mammalian cells, involving bioreductive activation by microbial enzymes (nitroreductases) to produce toxic intermediates that disrupt cellular function.[4] Benzoic acid derivatives are also widely used as antimicrobial agents.[11] [12] Therefore, it is plausible that **Methyl 4-hydroxy-5-methoxy-2-nitrobenzoate** could exhibit activity against various bacterial or fungal pathogens.

Proposed Experimental Workflows for Activity Validation

To empirically validate the hypothesized biological activities, a structured, multi-tiered screening approach is recommended.

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